

1-Iodopentane chemical properties and structure

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Compound of Interest

Compound Name: 1-Iodopentane

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An In-depth Technical Guide to **1-Iodopentane**: Chemical Properties and Structure

Introduction

1-Iodopentane (CAS No. 628-17-1), also known as n-amyl iodide or n-pentyl iodide, is a primary alkyl halide with the molecular formula $C_5H_{11}I$.^{[1][2]} It is a colorless to pale yellow liquid at room temperature, characterized by a gasoline-like odor.^{[2][3][4]} Structurally, it comprises a five-carbon aliphatic chain with an iodine atom attached to a terminal carbon.^[2] This compound serves as a versatile reagent and intermediate in organic synthesis, finding applications in the preparation of various organic compounds, including those with pharmaceutical and agrochemical relevance.^{[2][5]} Its reactivity is primarily defined by the carbon-iodine bond, which makes it an excellent substrate for nucleophilic substitution and elimination reactions.^{[1][5][6]}

Chemical Structure and Identifiers

The structure of **1-iodopentane** is a straight five-carbon chain with a terminal iodine atom. This primary alkyl halide structure minimizes steric hindrance at the reaction center, influencing its chemical reactivity, particularly in SN_2 reactions.^[6]

Caption: Molecular structure of **1-Iodopentane**.

Table 1: Chemical Identifiers for **1-Iodopentane**

Identifier	Value	Reference
IUPAC Name	1-iodopentane	[7]
Synonyms	n-Amyl iodide, Pentyl iodide, n-Pentyl iodide	[3][7]
CAS Number	628-17-1	[3][7]
Molecular Formula	C ₅ H ₁₁ I	[3][7]
Molecular Weight	198.05 g/mol	[7]
InChI	InChI=1S/C5H11I/c1-2-3-4-5-6/h2-5H2,1H3	[7][8]
InChIKey	BLXSFCHWMBESKV-UHFFFAOYSA-N	[7][8]

| SMILES | CCCCCI | [7][8] |

Physicochemical Properties

1-Iodopentane is a flammable, light-sensitive liquid that is insoluble in water but soluble in organic solvents like alcohol and ether.[2][3][5] It is typically stabilized with copper to prevent degradation.[2][8]

Table 2: Physicochemical Data for **1-Iodopentane**

Property	Value	Reference
Appearance	Clear colorless to pale yellow liquid	[2][3][4]
Melting Point	-85.6 °C to -86 °C	[3][9]
Boiling Point	154-155 °C (at 1 atm)	[3][8][10]
	62 °C (at 2.67 kPa)	[3]
Density	1.517 g/mL (at 25 °C)	[3][8][10]
Refractive Index (n _{20/D})	1.495 - 1.496	[3][8][9]
Flash Point	51 °C (124 °F)	[3]
Vapor Pressure	3.65 mmHg (at 25 °C)	[3]
Water Solubility	Insoluble	[3][5][10]

| Dipole Moment | 1.85 D |[9] |

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1-iodopentane**.

Table 3: Spectroscopic Data Summary for **1-iodopentane**

Technique	Key Features	Reference
^1H NMR	Spectra available, showing characteristic peaks for the pentyl chain protons.	[7][11][12]
^{13}C NMR	Spectra available for structural confirmation.	[11]
Mass Spectrometry (EI)	Molecular ion peak (M^+) observed at $m/z = 198$. Key fragment ions include $\text{C}_5\text{H}_{11}^+$ at $m/z = 71$ and C_3H_7^+ at $m/z = 43$.	[7][13][14]
Infrared (IR) Spectroscopy	FTIR spectra are available, showing C-H stretching and bending vibrations.	[7]

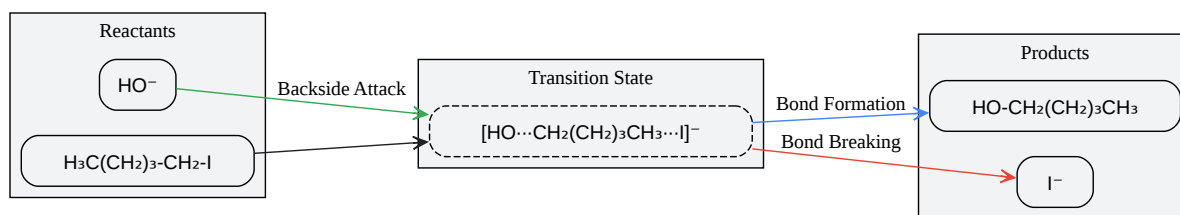
| Raman Spectroscopy | Spectra are available for vibrational analysis. |[7][11] |

Chemical Reactivity and Mechanisms

The primary reactivity of **1-iodopentane** involves the C-I bond. Iodine is an excellent leaving group, making the compound highly susceptible to nucleophilic substitution and elimination reactions.[1][6]

Nucleophilic Substitution ($\text{S}_{\text{N}}2$) Reactions

As a primary alkyl halide with minimal steric hindrance, **1-iodopentane** readily undergoes bimolecular nucleophilic substitution ($\text{S}_{\text{N}}2$) reactions.[6] The reaction proceeds via a concerted mechanism involving a backside attack by the nucleophile.[6] The C-I bond is weaker than C-Br or C-Cl bonds, leading to a faster reaction rate compared to 1-bromopentane or 1-chloropentane.[1][13] A common example is the hydrolysis to form pentanol.[1]



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Caption: Generalized SN2 reaction mechanism for **1-iodopentane**.

Elimination Reactions

When treated with a strong, bulky base such as potassium tert-butoxide, **1-iodopentane** can undergo elimination reactions (typically E2) to form pentene.[1] Substitution products may also form, with the product ratio depending on the specific base and reaction conditions.[12]

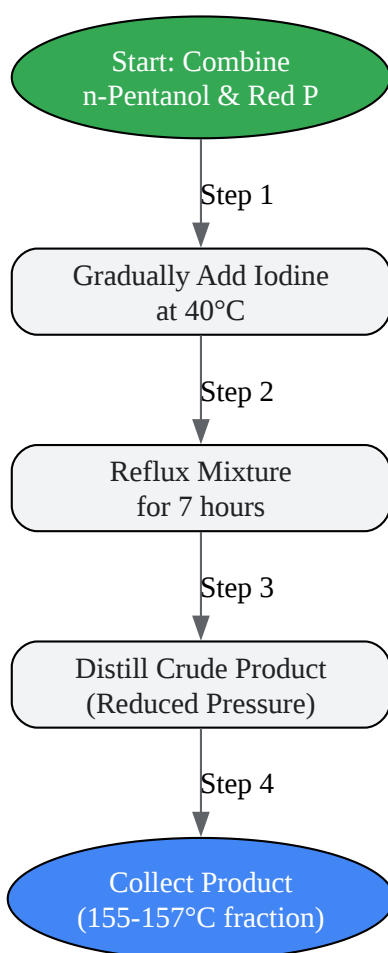
Experimental Protocols

Synthesis of 1-Iodopentane from n-Pentanol

A common laboratory method for synthesizing **1-iodopentane** is through the reaction of n-pentanol with phosphorus triiodide (PI_3), which is typically formed in situ from red phosphorus and iodine.[1]

Methodology:

- **Reactant Setup:** In a three-necked flask equipped for reflux and distillation, combine red phosphorus (0.1 mol) and n-pentanol (0.3 mol).[1]
- **Iodine Addition:** Gently heat the mixture in a water bath to 40°C. Gradually add iodine tablets (0.6 mol) to control the exothermic reaction.[1]
- **Reflux:** Once all the iodine has been added, move the flask to a sand bath and reflux the mixture for approximately 7 hours to ensure the reaction goes to completion.[1]
- **Purification:** After reflux, distill the crude product under reduced pressure. Collect the fraction that boils at 155–157°C.[1]



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Caption: Experimental workflow for the synthesis of **1-iodopentane**.

Safety and Handling

1-iodopentane is a flammable liquid and vapor.[7] It is irritating to the skin, eyes, and respiratory system.[3][4]

- Handling: Use in a well-ventilated area with spark-proof tools and explosion-proof equipment.[4][15] Ground and bond containers during transfer.[15] Avoid contact with skin, eyes, and clothing by wearing appropriate personal protective equipment (PPE), including safety goggles and gloves.[4][15]
- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, open flames, and strong oxidizing agents.[15][16] The container should be kept tightly closed.[15] It is light-

sensitive and should be stored accordingly.[3]

- Spills: In case of a spill, absorb with an inert material (e.g., sand or earth) and place in a chemical waste container.[4][15] Remove all ignition sources and provide ventilation.[15]

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